

Essential Safety and Operational Guide for Handling 5-(Bromoacetyl)salicylamide

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This document provides critical safety protocols, operational procedures, and disposal plans for the handling of **5-(Bromoacetyl)salicylamide** (CAS RN: 73866-23-6). Adherence to these guidelines is essential for ensuring laboratory safety and procedural accuracy.

Immediate Safety Information

5-(Bromoacetyl)salicylamide is a hazardous substance that requires careful handling. It is harmful if swallowed, causes skin and eye irritation, and may cause respiratory irritation.[1] The toxicological properties have not been thoroughly investigated, warranting a cautious approach. [2]

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to mitigate exposure risks.



PPE Category	Recommended Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Viton, or multi-layered laminates like 4H/PE/EVAL). Nitrile gloves may offer limited splash protection but are not recommended for prolonged contact.[3]	Provides robust protection against halogenated organic compounds. Always inspect gloves for integrity before use and practice proper removal techniques to avoid skin contact.[2]
Eye Protection	Tightly fitting chemical safety goggles with side-shields, conforming to EN 166 (EU) or NIOSH (US) standards. A face shield is also recommended.	Protects against splashes and airborne particles that can cause serious eye damage.[4]
Body Protection	Flame-resistant lab coat worn over long-sleeved clothing and long pants. A chemically resistant apron should also be worn.	Minimizes skin contact and protects from potential splashes.[4]
Respiratory Protection	For nuisance exposures, a P95 (US) or P1 (EU EN 143) particle respirator may be used. For higher-level protection or when engineering controls are insufficient, an OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator is recommended.[2]	Essential for preventing the inhalation of harmful dust and vapors, especially when working outside a certified chemical fume hood or during spill cleanup.

First Aid Measures

In the event of exposure, immediate action is critical.



Exposure Route	First Aid Protocol	
Inhalation	Move the individual to fresh air. If breathing is difficult, provide artificial respiration. Seek immediate medical attention.[2][4]	
Skin Contact	Immediately remove contaminated clothing. Wash the affected area thoroughly with soap and plenty of water. Seek medical attention if irritation persists.[2][4]	
Eye Contact	Rinse cautiously with water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[2][4]	
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2][4]	

Ouantitative Safety Data

Parameter	Value	Reference
Molecular Formula	C ₉ H ₈ BrNO ₃	[5]
Molecular Weight	258.07 g/mol	[5]
Appearance	White to off-white crystalline powder	[4]
Melting Point	141-144 °C	[4]
Oral LD50 (Rat)	800 mg/kg	[5]
Occupational Exposure Limits	No data available	[1][2][6]

Operational Plan: Handling and Storage



Engineering Controls

- Ventilation: All handling of 5-(Bromoacetyl)salicylamide must be conducted in a certified chemical fume hood to minimize inhalation exposure.[2]
- Emergency Equipment: An eyewash station and safety shower must be readily accessible in the immediate work area.

Handling Procedures

- Avoid contact with skin, eyes, and clothing.
- Avoid the formation of dust and aerosols.
- Use appropriate tools (e.g., spatulas, pipettes) to avoid direct contact.
- Keep containers tightly sealed when not in use.
- Wash hands thoroughly with soap and water after handling.

Storage

- Store in a cool, dry, and well-ventilated area.
- Keep containers tightly closed.
- Store away from incompatible materials such as strong oxidizing agents and strong bases.

Disposal Plan

Proper disposal of **5-(Bromoacetyl)salicylamide** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation:
 - Liquid Waste: Collect all liquid waste containing 5-(Bromoacetyl)salicylamide in a designated, labeled, and sealed container for halogenated organic waste.



- Solid Waste: Any contaminated solid waste (e.g., gloves, absorbent pads, pipette tips)
 should be collected in a separate, sealed container labeled as hazardous solid waste.
- Disposal Method:
 - Dispose of waste through a licensed professional waste disposal service.
 - Incineration in a chemical incinerator equipped with an afterburner and scrubber may be a suitable method.[2]
 - Ensure compliance with all federal, state, and local regulations regarding hazardous waste disposal.

Experimental Protocol: Synthesis of a Labetalol Intermediate

5-(Bromoacetyl)salicylamide is a key intermediate in the synthesis of the antihypertensive drug Labetalol.[7][8] The following is a detailed protocol for the first nucleophilic substitution reaction in this synthesis pathway.[4]

Materials

- 5-(Bromoacetyl)salicylamide
- Benzylamine
- Triethylamine
- Tetrahydrofuran (THF)
- Ethyl acetate
- Saturated sodium bicarbonate solution
- · Saturated brine solution
- Anhydrous sodium sulfate



- Four-neck flask
- Stirring apparatus
- · Dropping funnel
- Thermometer
- Separatory funnel
- Rotary evaporator

Procedure

- Reaction Setup: In a four-neck flask, combine 500 mL of tetrahydrofuran, 42 g of benzylamine, and 59 g of triethylamine.
- Cooling: Cool the reaction mixture to -10 °C using an appropriate cooling bath.
- Addition of 5-(Bromoacetyl)salicylamide: Prepare a solution of 5-(Bromoacetyl)salicylamide in THF at a concentration of 0.5 g/L. Add 200 mL of this solution dropwise to the reaction mixture, ensuring the temperature does not exceed -5 °C.
- Reaction: After the addition is complete, continue stirring the mixture for 1 hour at -5 °C.
 Then, allow the reaction to warm to room temperature and stir for an additional 2 hours.
- Work-up:
 - Add 200 mL of water to the reaction mixture to quench the reaction.
 - Extract the aqueous layer twice with 300 mL of ethyl acetate each time.
 - Combine the organic layers and wash once with 100 mL of saturated sodium bicarbonate solution, followed by one wash with 100 mL of saturated brine solution.
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the filtrate under reduced pressure using a rotary evaporator until a constant

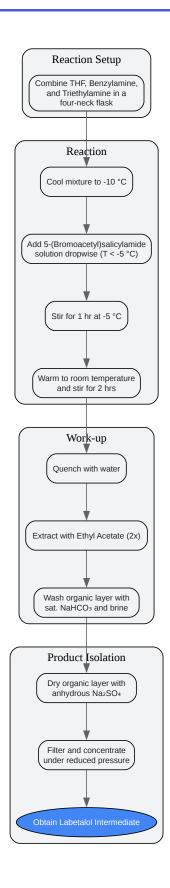


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weight is achieved. The resulting product is 2-hydroxy-5-{2-[(phenylmethyl)amino]acetyl}-benzamide, a key intermediate for Labetalol synthesis.[4]

Workflow Diagram





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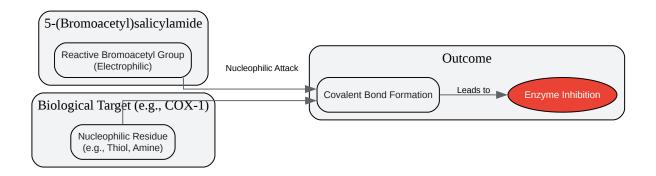
Workflow for the synthesis of a Labetalol intermediate.



Mechanism of Action: Covalent Modification

5-(Bromoacetyl)salicylamide contains a reactive bromoacetyl group, which is a key feature of its molecular reactivity. This group is highly electrophilic, making it susceptible to nucleophilic attack from amino acid residues such as amines or thiols on biological macromolecules. This reactivity allows it to act as a covalent modifier of biological targets. For instance, it is known to inhibit Prostaglandin G/H synthase 1 (COX-1), a critical enzyme in the biosynthesis of prostanoids, which are involved in inflammation and pain pathways.

Logical Relationship Diagram



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